The Definitive Technical Guide to Ala-Gly-Tyr Tripeptide Amide (AGY-NH2)

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Compound of Interest

Compound Name:	*H-Ala-Gly-Tyr-NH2*
Cat. No.:	*B1337203*

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Executive Summary

The Ala-Gly-Tyr tripeptide amide (H-Ala-Gly-Tyr-NH

) represents a critical molecular scaffold in peptide chemistry and drug delivery research. While often overshadowed by larger polypeptide hormones, this specific sequence serves as a high-fidelity model substrate for investigating peptide transport mechanisms (specifically SLC15A1/PEPT1), a structural probe for supramolecular host-guest chemistry, and a bioactive core with intrinsic antioxidant potential derived from its C-terminal tyrosine residue.

This guide provides a comprehensive analysis of AGY-NH

, moving beyond basic definitions to explore its physicochemical behavior, transport kinetics, and utility in validating novel drug delivery systems.

Molecular Architecture & Physicochemical Profile[1]

Structural Logic

The sequence Alanine-Glycine-Tyrosine-Amide is not arbitrary; it represents a strategic arrangement of physicochemical properties:

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- Alanine (N-terminus): Provides a small, non-polar start, facilitating recognition by N-terminal aminopeptidases and transport proteins.
- Glycine (Spacer): Introduces conformational flexibility (

  rotation), allowing the peptide to adopt necessary folding patterns for receptor/transporter binding without steric hindrance.
- Tyrosine (C-terminus): The functional "warhead." Its phenolic ring provides antioxidant capacity (radical scavenging) and serves as an anchor for

  -

  stacking interactions in supramolecular assemblies.
- C-Terminal Amidation (-NH

  ): Critical for biological stability. By replacing the native carboxylate (-COO

) with an amide (-CONH

  ), the peptide becomes cationic/neutral rather than zwitterionic/anionic at physiological pH. This prevents carboxypeptidase degradation and significantly alters its interaction with the PEPT1 transporter.[1]

Physicochemical Constants (Table 1)

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Parameter	Value / Characteristic	Significance
Sequence	H-Ala-Gly-Tyr-NH	Core motif
Molecular Weight	~308.33 g/mol	Ideal range for paracellular/transcellular transport
Isoelectric Point (pI)	~9.8 (Estimated)	Net positive charge at pH 7.4 due to N-term amine and lack of C-term carboxylate
Hydrophobicity	Amphipathic	Tyr is hydrophobic; Ala/Gly are neutral/flexible
Solubility	High in H O	Facilitates easy formulation in aqueous buffers
Stability	Enhanced	Amidation blocks C-terminal proteolysis

Biological Mechanisms & Significance[1][3]

The PEPT1/PEPT2 Transport Paradigm

The primary biological significance of AGY-NH

lies in its role as a high-affinity substrate for the Proton-coupled Oligopeptide Transporters (POTs), specifically PEPT1 (SLC15A1) and PEPT2 (SLC15A2).

- Mechanism: PEPT1 utilizes a transmembrane electrochemical proton gradient (

) to drive the uptake of di- and tripeptides against their concentration gradient.

- Role of AGY-NH

  : Unlike zwitterionic peptides, the amidated C-terminus of AGY-NH

  alters the binding thermodynamics. The loss of the negative charge at the C-terminus often changes the transport mode from "low affinity/high capacity" to "high affinity," making AGY-

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NH

an excellent probe for mapping the substrate specificity of the transporter's binding pocket.

Antioxidant Activity & Radical Scavenging

Research into marine-derived peptides (e.g., from Acipenser schrenckii gelatin) has identified the Pro-Ala-Gly-Tyr (PAGY) sequence as a potent antioxidant. AGY-NH

retains the core functional unit (Tyr) responsible for this activity.

- Mechanism: The phenolic hydroxyl group of Tyrosine acts as a hydrogen donor to free radicals (ROO

  ), stabilizing them via resonance delocalization across the aromatic ring.
- Significance: In oxidative stress models, AGY-NH

  serves as a minimal model to quantify the contribution of peptide backbone stabilization to the antioxidant power of the Tyrosine residue.

Supramolecular Host-Guest Chemistry

AGY-NH

is extensively used in supramolecular recognition studies, particularly with Cucurbit[n]urils (CB[n]).

- Interaction: The N-terminal ammonium group and the aromatic Tyrosine residue allow AGY-NH

  to form stable inclusion complexes with CB[8].
- Application: This interaction is used to develop peptide-based sensors and tunable drug release systems, where the host molecule protects the peptide from degradation until a specific trigger releases it.

Visualizing the Transport Mechanism

The following diagram illustrates the kinetic cycle of AGY-NH

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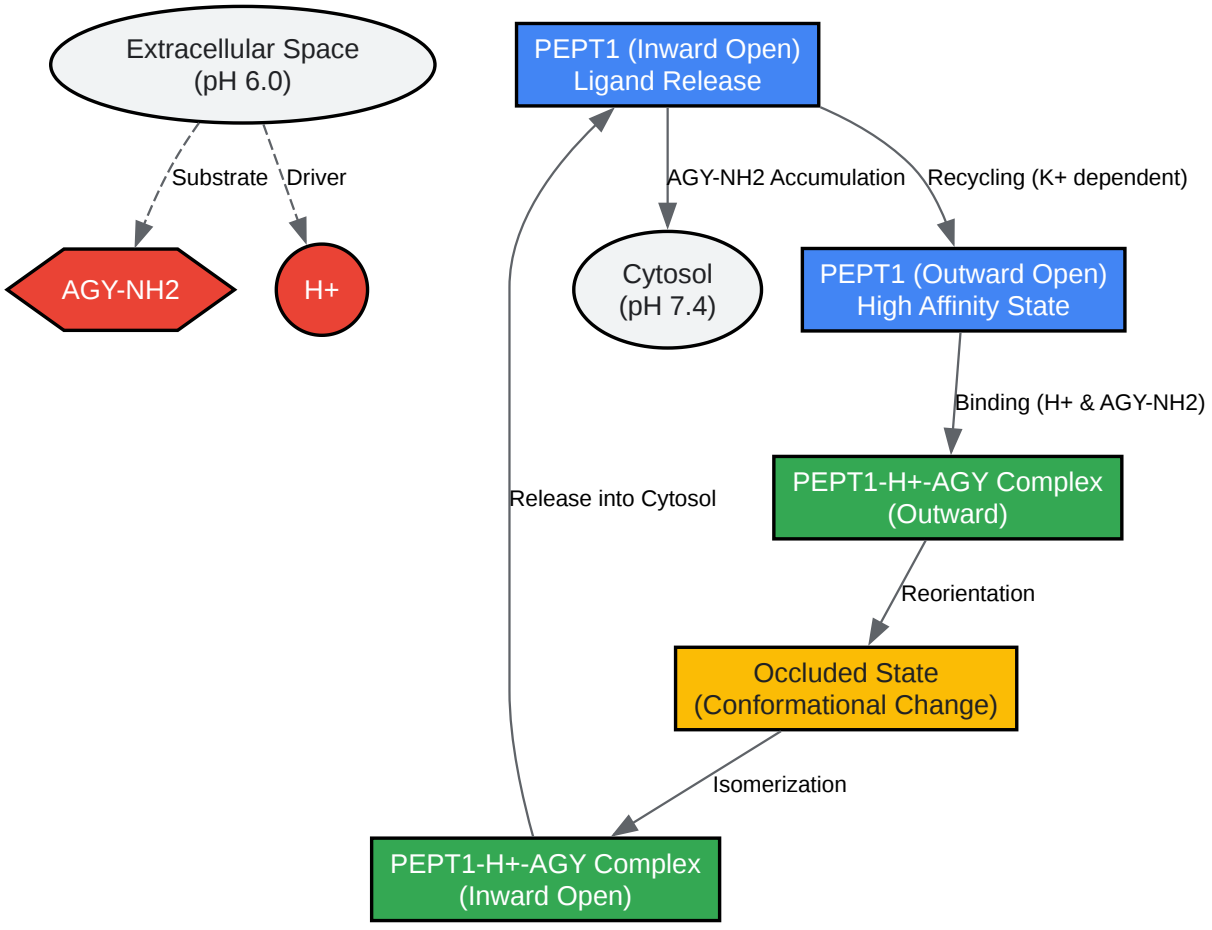
uptake via the PEPT1 transporter, highlighting the proton coupling essential for its biological activity.



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Caption: Kinetic cycle of PEPT1-mediated transport of Ala-Gly-Tyr-NH2, driven by the transmembrane proton gradient.

Experimental Protocols

Solid-Phase Peptide Synthesis (SPPS) of AGY-NH

Objective: Synthesize high-purity H-Ala-Gly-Tyr-NH

using Fmoc chemistry.

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Reagents:

- Resin: Rink Amide MBHA resin (0.5-0.7 mmol/g loading) – Crucial for C-terminal amide.
- Amino Acids: Fmoc-Tyr(tBu)-OH, Fmoc-Gly-OH, Fmoc-Ala-OH.
- Coupling: HBTU/HOBt or DIC/Oxyma.[1]
- Deprotection: 20% Piperidine in DMF.[1][2]

Protocol:

- Swelling: Swell 200 mg Rink Amide resin in DMF for 30 min.
- Fmoc Removal (Resin): Treat with 20% Piperidine/DMF (2 x 5 min). Wash 5x with DMF.[1]
- Coupling 1 (Tyr): Dissolve Fmoc-Tyr(tBu)-OH (4 eq), HBTU (3.9 eq), and DIPEA (8 eq) in DMF. Add to resin.[1][2] Shake for 45 min.
  - QC: Kaiser Test (Ninhydrin) should be negative (colorless beads).[1]
- Elongation: Repeat deprotection and coupling for Fmoc-Gly-OH and Fmoc-Ala-OH sequentially.
- Final Deprotection: Remove N-terminal Fmoc from Alanine.[1]
- Cleavage: Treat resin with TFA:TIS:Hngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  O (95:2.5:2.[1]5) for 2 hours.
- Precipitation: Filter filtrate into cold diethyl ether (-20°C). Centrifuge to pellet the peptide.[1][2]
- Purification: RP-HPLC (C18 column), Gradient 5-60% Acetonitrile/Water (+0.1% TFA).

Transport Uptake Assay (Caco-2 Model)

Objective: Validate AGY-NH

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as a substrate for intestinal transporters.

- Cell Culture: Grow Caco-2 cells on Transwell® inserts for 21 days to form a polarized monolayer (TEER > 300

).
- Buffer Prep: Prepare Transport Buffer (HBSS, pH 6.0 for apical, pH 7.4 for basolateral).[1]
- Dosing: Add 1 mM AGY-NH

  to the apical chamber.
- Sampling: Collect 100

  L from the basolateral chamber at 15, 30, 60, and 90 min.
- Quantification: Analyze samples via LC-MS/MS (MRM mode: Parent

  ~309

  Daughter fragments).
- Calculation: Determine

  (Apparent Permeability Coefficient):

  Where

  is flux,

  is area, and

  is initial concentration.

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